

# Muscopyridine basic pharmacological research

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## Compound Focus: Muscopyridine

CAS No.: 501-08-6

Cat. No.: S591575

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## Known Information on Muscopyridine

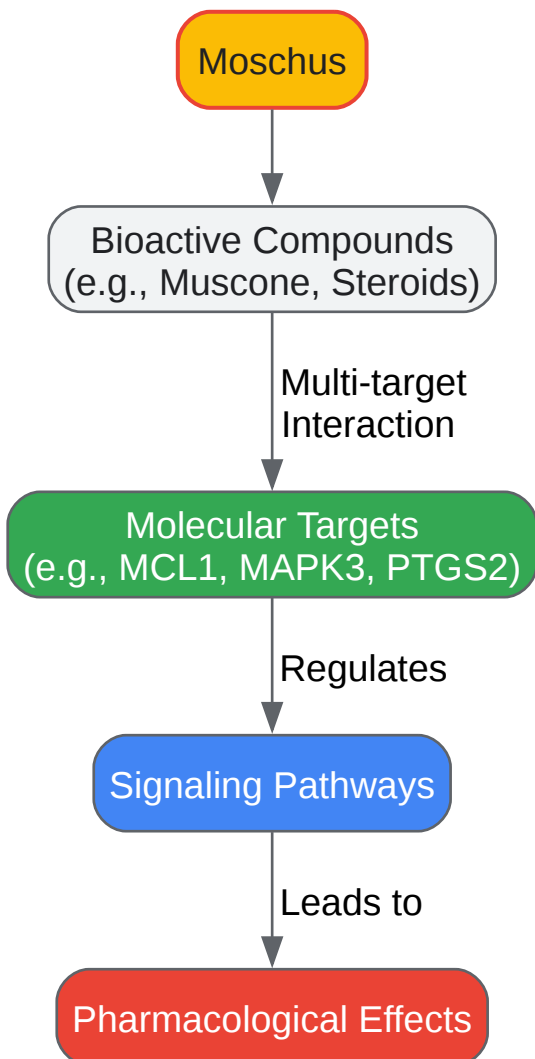
The table below consolidates the basic chemical and contextual information available for **muscopyridine**:

Aspect	Available Information
Chemical Nature	An unusual metapyridinophane; a nitrogen-containing compound found in natural musk [1].
Natural Source	Dried secretion from the musk sac gland of adult male musk deer (genus <i>Moschus</i> ); also identified in civet [1] [2].
Isolation & Significance	Traditionally isolated from crude musk using acid-base extraction [1]. Its presence is used as a <b>chemical marker to differentiate natural musk from synthetic alternatives</b> [1].
Synthesis	A catalytic, enantioselective total synthesis has been achieved [3].
Pharmacological Research	<b>No dedicated studies found.</b> It is listed as one of many "bioactive compounds" in <i>Moschus</i> within network pharmacology studies, but its individual effects are unverified [4] [5].

## Research Context and Suggested Alternatives

While data on **muscopyridine** itself is scarce, modern research has explored the pharmacology of **Moschus (musk)** as a whole. Understanding this context may offer a productive path for your research.

- **The Network Pharmacology Approach for Musk:** This method analyzes complex traditional medicines by predicting the interactions of all their chemical components with disease targets [6]. In such studies, **muscopyridine** is often listed as one of many candidate bioactive compounds (e.g., 12 out of 196 potential targets in one study [4] [5]). However, these are *in silico* predictions, and the specific contribution of **muscopyridine** among other potent compounds like **muscone** and **testosterone** remains unknown [4] [2].
- **Proposed Mechanisms of Musk:** Research on Moschus preparations suggests potential therapeutic effects for conditions like neuropathic pain, viral respiratory infections, and ischemic stroke [6] [4] [7]. These effects are linked to the modulation of various signaling pathways, as illustrated in the following conceptual workflow derived from these studies:



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This diagram summarizes the multi-target, multi-pathway mechanism proposed for Moschus based on network pharmacology analyses [6] [4] [7].

## A Practical Path for Research

Given the current lack of focused studies, here is a recommended approach to investigate **muscopyridine's** pharmacology:

- **Confirm Chemical Identity and Availability:** The first step is to secure a reliable sample. You can reference its structure (CID: 193306) in PubChem and explore synthetic sources, as a viable catalytic synthesis has been published [3].
- **Initiate Targeted Bio-screening:** With a sample, you can design experiments to test its biological activity. Key areas to investigate, based on the traditional uses of musk, could include:
  - **Anti-inflammatory Activity:** Assess inhibition of key enzymes like COX-2 (PTGS2) or cytokine production [6].
  - **Neuropharmacology:** Evaluate effects on neuropathic pain targets or neuroinflammation [6] [7].
  - **Antiviral Activity:** Test for efficacy against viral respiratory infections, an area of recent interest for musk [4] [5].
- **Employ a Multi-Target Approach:** Given that other musk compounds work through multiple targets, use techniques like molecular docking and network analysis to predict a range of potential protein interactions, which can then be validated experimentally [6] [7].

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## References

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